

Proper Disposal of 2-Hydroxytetrahydrofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Hydroxytetrahydrofuran

Cat. No.: B017549

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Navigating the complexities of chemical waste management is paramount for ensuring a safe and compliant laboratory environment. This document provides essential, step-by-step guidance on the proper disposal procedures for **2-Hydroxytetrahydrofuran** (CAS No. 5371-52-8), a combustible liquid with the potential for hazardous peroxide formation. Adherence to these protocols is critical for the safety of researchers, scientists, and drug development professionals.

Key Safety and Hazard Information

2-Hydroxytetrahydrofuran is a colorless liquid that is classified as a combustible or flammable liquid.^{[1][2]} Its structural similarity to tetrahydrofuran (THF) indicates a significant potential to form explosive peroxides upon exposure to air and light. Therefore, it must be handled with stringent safety precautions.

Comparative Hazard Data

To provide a clear context of its potential hazards, the following table compares the properties of **2-Hydroxytetrahydrofuran** with the well-documented related compound, Tetrahydrofuran (THF).

Property	2-Hydroxytetrahydrofuran	Tetrahydrofuran (THF)
CAS Number	5371-52-8	109-99-9
Molecular Formula	C ₄ H ₈ O ₂	C ₄ H ₈ O
Molecular Weight	88.11 g/mol [1]	72.11 g/mol
Boiling Point	163.6 °C at 760 mmHg[2][3]	66 °C
Flash Point	75.1 °C[2][3]	-14 °C
GHS Hazard Statements	H225: Highly flammable liquid and vapor[1]	H225: Highly flammable liquid and vapor; H319: Causes serious eye irritation; H335: May cause respiratory irritation; H351: Suspected of causing cancer; EUH019: May form explosive peroxides.

Note: The GHS hazard statements for **2-Hydroxytetrahydrofuran** are based on aggregated data and may not be exhaustive.[1] Given its structure, it should be treated as a potential peroxide-former, similar to THF.

Experimental Protocol for Disposal

The following protocol is a synthesized guideline based on best practices for the disposal of flammable and peroxide-forming chemicals. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific requirements and to ensure full compliance with local, state, and federal regulations.

Hazard Assessment and Personal Protective Equipment (PPE)

- Hazard Identification: Recognize **2-Hydroxytetrahydrofuran** as a combustible/flammable liquid and a potential peroxide-former.
- PPE Requirement: Before handling, don appropriate PPE, including:

- Chemical safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- A flame-resistant lab coat

Waste Segregation and Collection

- Do Not Drain Dispose: Under no circumstances should **2-Hydroxytetrahydrofuran** or its residues be poured down the sink.
- Avoid Mixing: Do not mix **2-Hydroxytetrahydrofuran** waste with other waste streams unless explicitly permitted by your EHS department. It should typically be collected as a non-halogenated organic solvent waste.^[4]
- Dedicated Waste Container: Collect the waste in a designated, properly labeled, and sealed hazardous waste container.

Containerization and Labeling

- Compatible Container: Use a container made of a material compatible with organic solvents (e.g., glass or high-density polyethylene). The container must have a tight-fitting screw cap.
- Proper Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-Hydroxytetrahydrofuran**," and the approximate concentration.
- Leave Headspace: Do not fill the container to more than 90% capacity to allow for vapor expansion.^[5]

Management of Peroxide Formation

- Date Containers: All containers of **2-Hydroxytetrahydrofuran** should be dated upon receipt and upon opening.^{[6][7]}
- Periodic Testing: Due to the risk of peroxide formation, it is recommended to test for peroxides periodically, especially for containers that have been open for an extended period

(e.g., more than 3 months).[6][8] Commercially available peroxide test strips can be used for this purpose.[6]

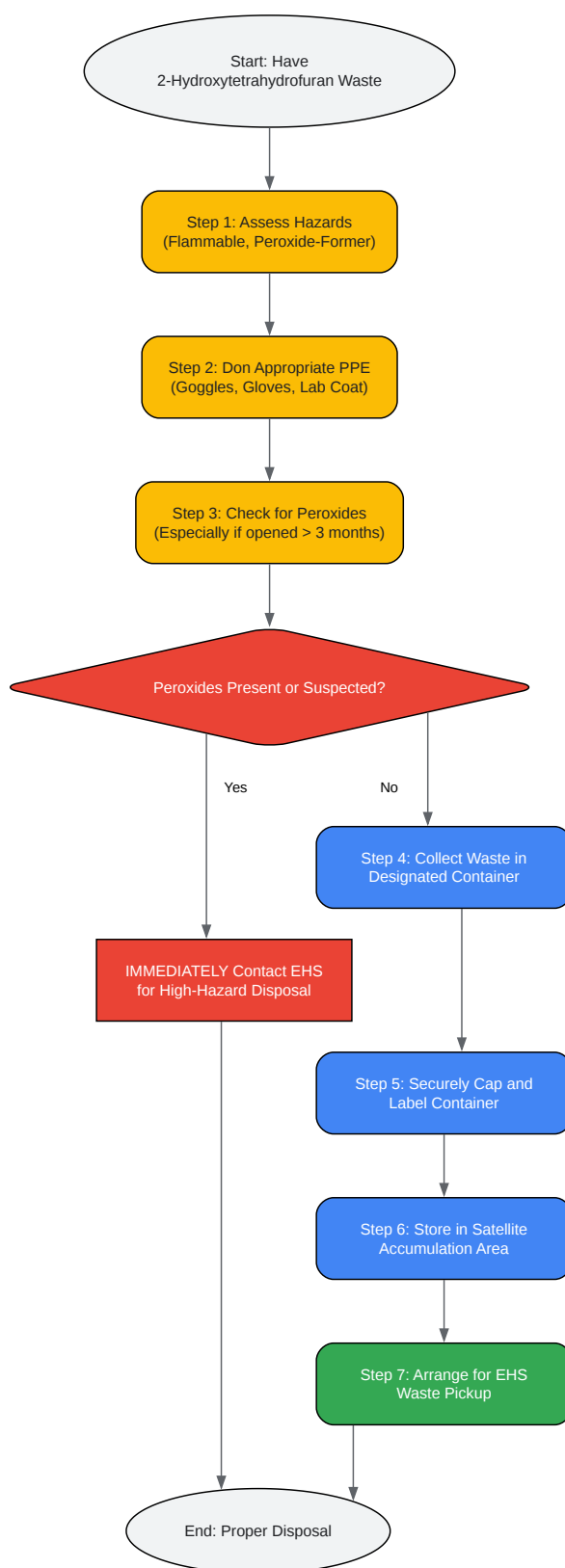
- **Special Precautions for Old Containers:** If a container of **2-Hydroxytetrahydrofuran** is old, undated, or shows signs of peroxide formation (e.g., crystal formation around the cap), do not attempt to open or move it.[7][9] Contact your EHS department immediately for assistance with high-hazard disposal.[6]

Storage and Final Disposal

- **Temporary Storage:** Store the sealed hazardous waste container in a designated satellite accumulation area, away from heat, sparks, and open flames.[5]
- **Arrange for Pickup:** Contact your institution's EHS department or licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the waste.[6]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Hydroxytetrahydrofuran**.



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Caption: Workflow for the safe disposal of **2-Hydroxytetrahydrofuran**.

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